

# Solubility and melting point of 1-Bromo-2chloro-4-nitrobenzene

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An In-depth Technical Guide on the Physicochemical Properties of **1-Bromo-2-chloro-4- nitrobenzene** 

This technical guide provides a detailed overview of the solubility and melting point of **1-Bromo-2-chloro-4-nitrobenzene** (CAS No: 29682-39-1), a key intermediate in various chemical syntheses. The information is tailored for researchers, scientists, and professionals in drug development, offering a consolidated resource for key physical properties and the experimental protocols for their determination.

# **Physicochemical Data Summary**

The following tables summarize the available quantitative and qualitative data for the melting point and solubility of **1-Bromo-2-chloro-4-nitrobenzene**.

## Table 1: Melting Point of 1-Bromo-2-chloro-4-

### nitrobenzene

Property	Value	Purity	Source
Melting Point	57.0-64.0 °C	≥97.5% (GC)	[1]

# Table 2: Solubility Profile of 1-Bromo-2-chloro-4-nitrobenzene



Solvent	Solubility	Source
Water	Insoluble	[2]
Dichloromethane	Soluble	[2]
Chloroform	Soluble	[2][3]
Methanol	Soluble	[3]

Note: Some solubility data is for the isomer 1-Bromo-4-chloro-2-nitrobenzene, but due to structural similarities, it provides a likely indication of solubility characteristics.

## **Experimental Protocols**

Detailed methodologies for determining the melting point and solubility of organic compounds are provided below. These protocols are standard laboratory procedures that yield reliable and reproducible results.

# Protocol 1: Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to depress and broaden the melting range[4][5]. The capillary method is a widely used technique for this determination.

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[4][5]
- Capillary tubes (sealed at one end)[6]
- Thermometer (calibrated)[5]
- Mortar and pestle
- Spatula



#### Procedure:

- Sample Preparation: Place a small amount of the **1-Bromo-2-chloro-4-nitrobenzene** sample on a clean, dry surface. Finely powder the sample using a mortar and pestle[5].
- Capillary Tube Packing: Push the open end of a capillary tube into the powdered sample. Invert the tube and gently tap it on a hard surface to pack the solid into the sealed end. Repeat until a column of 1-2 mm of tightly packed sample is achieved[6][7].
- Apparatus Setup:
  - Mel-Temp Apparatus: Insert the packed capillary tube into the sample holder of the apparatus. Place a calibrated thermometer in the designated well[4].
  - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb[5][6]. Suspend the assembly in the Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil), making sure the rubber band is not submerged[5].
- Heating: Begin heating the apparatus. For an unknown sample, a rapid initial heating can determine an approximate melting point. For a precise measurement, heat slowly and uniformly, at a rate of approximately 1-2°C per minute, especially when approaching the expected melting point[4][5].
- Observation and Recording: Observe the sample through the magnifying lens (if available).
   Record the temperature (T1) at which the first drop of liquid appears. Continue heating and record the temperature (T2) at which the entire sample has completely melted into a clear liquid[4][7][8].
- Reporting: The melting point is reported as the range from T1 to T2. For accurate results, at least two consistent determinations should be made[4].

## **Protocol 2: Qualitative Solubility Determination**

Solubility tests provide valuable information about the polarity and functional groups present in a molecule. The principle of "like dissolves like" is a fundamental guideline, where polar solutes dissolve in polar solvents and non-polar solutes in non-polar solvents[9].



#### Apparatus:

- Small test tubes
- Graduated pipettes or cylinders
- Spatula
- Vortex mixer (optional)

#### Procedure:

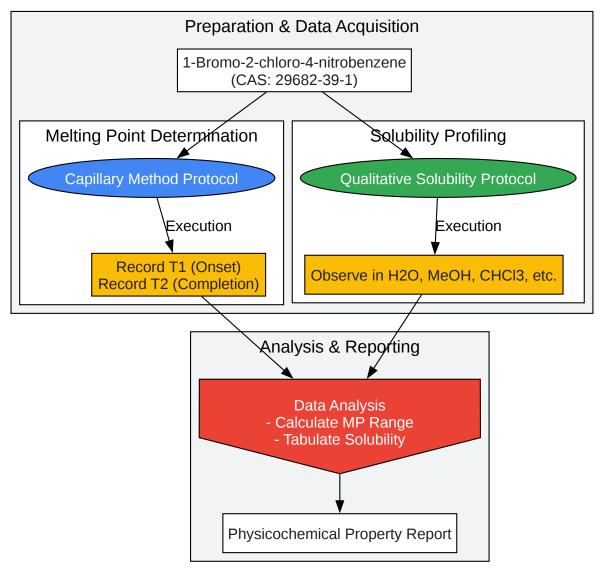
- Sample Preparation: Place approximately 25 mg of solid 1-Bromo-2-chloro-4-nitrobenzene
  into a small, clean test tube[10].
- Solvent Addition: Add 0.75 mL of the desired solvent (e.g., water, methanol, chloroform) to the test tube in small portions[10].
- Mixing: After each addition of solvent, vigorously shake or vortex the test tube for at least 60 seconds to ensure thorough mixing[10][11].
- Observation: Observe the mixture closely.
  - Soluble: The compound dissolves completely, leaving no visible solid particles[11].
  - Insoluble: The compound does not dissolve, and solid particles remain suspended or settled at the bottom[11].
  - Partially Soluble: Some, but not all, of the solid dissolves.
- Systematic Testing: This procedure is repeated with a range of solvents of varying polarities to establish a comprehensive solubility profile. A common testing sequence starts with water, followed by other organic solvents[12][13].

## **Workflow Visualization**

The following diagram illustrates the logical workflow for the characterization of the physicochemical properties of **1-Bromo-2-chloro-4-nitrobenzene**.



### Physicochemical Characterization Workflow



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Caption: Workflow for determining the melting point and solubility of a chemical compound.



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